

# Application Notes and Protocols: 4-Butoxybenzaldehyde in Fragrance Formulation

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## Compound of Interest

Compound Name: 4-Butoxybenzaldehyde

Cat. No.: B1265825

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## Introduction

**4-Butoxybenzaldehyde** (CAS: 5736-88-9) is an aromatic aldehyde that serves as a versatile ingredient in the fragrance and flavor industries.<sup>[1][2]</sup> Its distinct chemical structure, characterized by a benzaldehyde ring with a butoxy group at the para position, provides a unique olfactory profile that can be incorporated into a wide array of consumer products.<sup>[1][2]</sup> These notes provide a comprehensive guide to the use of **4-Butoxybenzaldehyde** in fragrance formulations, covering its physicochemical properties, olfactory profile, safety and regulatory aspects, and detailed experimental protocols for its evaluation and application.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Butoxybenzaldehyde** is essential for its effective use in fragrance formulations. This data informs solubility, stability, and handling considerations.

Table 1: Chemical and Physical Properties of **4-Butoxybenzaldehyde**

Property	Value	Reference
Chemical Name	4-Butoxybenzaldehyde	[3][4]
Synonyms	p-Butoxybenzaldehyde, Benzaldehyde, 4-butoxy-	[2][3]
CAS Number	5736-88-9	[2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	178.23 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	285 °C (lit.)	[5][6]
Density	1.031 g/mL at 25 °C (lit.)	[5][6]
Refractive Index	n <sub>20/D</sub> 1.539 (lit.)	[5][6]
Solubility	Moderately soluble in water; more soluble in organic solvents like ethanol and ether.	[2]

## Olfactory Profile and Application in Fragrance

**4-Butoxybenzaldehyde** is valued for its characteristic aromatic odor. While detailed public domain data on its complete odor profile is limited, its structural similarity to benzaldehyde suggests a profile with sweet, almond-like notes, modified by the butoxy group which can add fruity or green nuances. It is described as lending itself to a variety of scent profiles, from subtly floral to warm and inviting.[1]

Table 2: Predicted Olfactory Characteristics and Applications

Aspect	Description
Odor Family	Aromatic, Aldehydic
Predicted Odor Descriptors	Sweet, almond, cherry-like, with potential fruity, green, or waxy undertones.
Applications	Fine fragrances, personal care products (creams, lotions), air fresheners, and scented candles. <sup>[1]</sup>
Role in Formulations	Can be used as a modifier to add sweetness and complexity, or as a key component in floral and oriental-type fragrances.

Note on Usage Levels: Specific concentration levels for **4-Butoxybenzaldehyde** in finished products are not widely published and are typically proprietary to fragrance houses. As a starting point for research and development, it is recommended to evaluate **4-Butoxybenzaldehyde** at various concentrations, beginning with low percentages (e.g., 0.01% to 0.5%) in the fragrance concentrate and adjusting based on sensory panel feedback and stability testing. For context, the related compound, benzaldehyde, has IFRA-recommended maximum usage levels in finished products ranging from 0.01% in deodorants to 0.25% in fine fragrances.<sup>[7]</sup> These values should be used as a general guide only, and specific testing is required for **4-Butoxybenzaldehyde**.

## Safety and Regulatory Information

Handling and incorporating **4-Butoxybenzaldehyde** into consumer products requires adherence to safety and regulatory guidelines.

Table 3: Safety and Hazard Information for **4-Butoxybenzaldehyde**

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation	Skin Irrit. 2	P264, P280, P302+P352, P332+P313, P362+P364
H319: Causes serious eye irritation	Eye Irrit. 2	P264, P280, P305+P351+P338, P337+P313
H335: May cause respiratory irritation	STOT SE 3	P261, P271, P304+P340, P312, P403+P233, P405, P501

Source: PubChem CID 79813[3]

Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[2]

Regulatory Status: Researchers and formulators must ensure compliance with the standards set by regulatory bodies such as the International Fragrance Association (IFRA) and local regulations. While specific IFRA standards for **4-Butoxybenzaldehyde** are not publicly detailed, adherence to the principles of Quantitative Risk Assessment (QRA) for fragrance ingredients is essential.

## Experimental Protocols

The following protocols provide a framework for the evaluation of **4-Butoxybenzaldehyde** in fragrance formulations.

### Protocol for Sensory Analysis of 4-Butoxybenzaldehyde

Objective: To determine the olfactory profile of **4-Butoxybenzaldehyde**.

Materials:

- **4-Butoxybenzaldehyde**
- Ethanol (perfumer's grade)

- Glass beakers and stirring rods
- Pipettes
- Smelling strips
- Odor-free, well-ventilated evaluation room

#### Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **4-Butoxybenzaldehyde** in ethanol (e.g., 10%, 1%, and 0.1% by weight).
- Evaluation on Smelling Strips:
  - Dip a smelling strip into each dilution, ensuring the strip is submerged about 1 cm.
  - Allow the solvent to evaporate for a few seconds.
  - Evaluate the odor at different time intervals (top note: immediately, heart note: after 15-60 minutes, base note: after several hours) to assess its character and tenacity.
- Odor Description: A trained sensory panel should describe the odor using a standardized vocabulary, noting facets such as sweet, fruity, floral, green, waxy, etc.
- Triangle Test (for differentiation): To determine if there is a perceivable difference between two formulations (e.g., with and without **4-Butoxybenzaldehyde**), present panelists with three samples, two of which are identical and one is different. Ask them to identify the odd sample.

## Protocol for Stability Testing of 4-Butoxybenzaldehyde in a Fragrance Base

Objective: To assess the stability of **4-Butoxybenzaldehyde** in a finished product base (e.g., an eau de toilette, lotion, or candle wax).

#### Materials:

- **4-Butoxybenzaldehyde**
- Product base (e.g., 80% ethanol/20% water for an EDT)
- Control sample (product base without fragrance)
- Test sample (product base with a specified concentration of **4-Butoxybenzaldehyde**)
- Glass containers for storage
- Incubator/oven
- UV light chamber

Procedure:

- Sample Preparation: Prepare the test and control samples.
- Accelerated Aging:
  - Thermal Stability: Store samples at an elevated temperature (e.g., 40°C) for a period of 1 to 3 months. This is intended to simulate a longer shelf life at room temperature.
  - Light Stability: Expose samples to controlled UV light to assess potential for discoloration or degradation.
  - Freeze-Thaw Stability: Subject samples to cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for several cycles.
- Evaluation: At regular intervals (e.g., weekly or bi-weekly), evaluate the samples for:
  - Olfactory Changes: Compare the scent of the aged test sample to a freshly prepared sample and the aged control.
  - Physical Changes: Observe any changes in color, clarity, or viscosity.
  - Chemical Analysis (Optional): Use techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **4-Butoxybenzaldehyde** and

identify any degradation products.

## Protocol for Skin Sensitization Potential Assessment (Human Repeat Insult Patch Test - HRIPT)

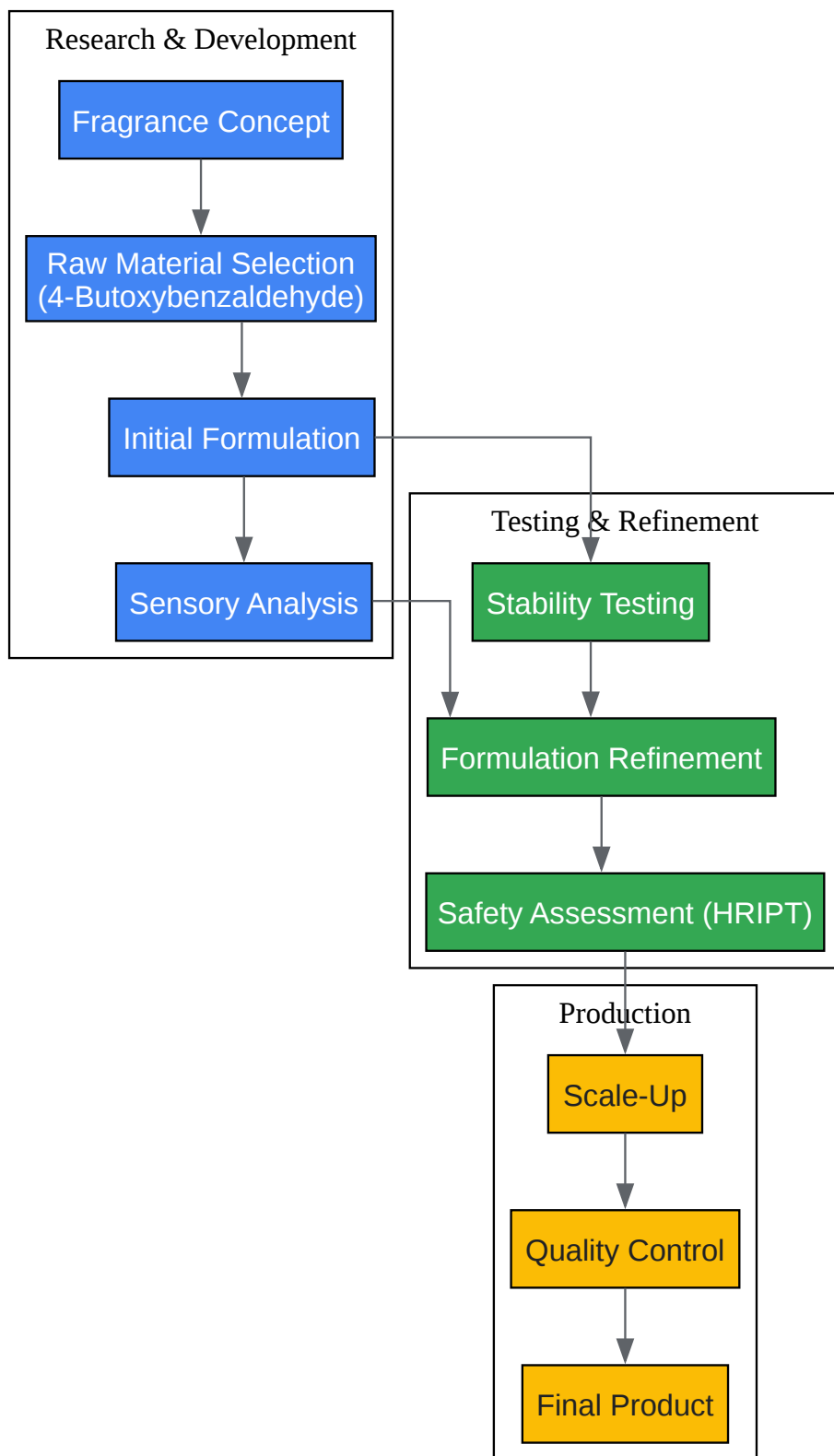
Objective: To determine the potential of a fragrance formulation containing **4-Butoxybenzaldehyde** to induce skin sensitization. This test should be conducted by a qualified clinical research organization.

### Methodology Overview:

- Induction Phase:
  - A patch containing the test material at a specified concentration in a suitable vehicle is applied to the skin of human volunteers (typically on the back).
  - The patch is worn for 24 hours and then removed.
  - This procedure is repeated nine times over a three-week period at the same application site.
- Rest Period: A two-week rest period follows the induction phase, during which no patches are applied.
- Challenge Phase:
  - A challenge patch with the test material is applied to a new, untreated skin site.
  - The site is evaluated for any skin reaction (e.g., erythema, edema) at 24, 48, and 72 hours after application.
  - The absence of a reaction at the challenge site indicates a lack of sensitization at the tested concentration.

## Visualizations

## Logical Workflow for Fragrance Formulation and Evaluation

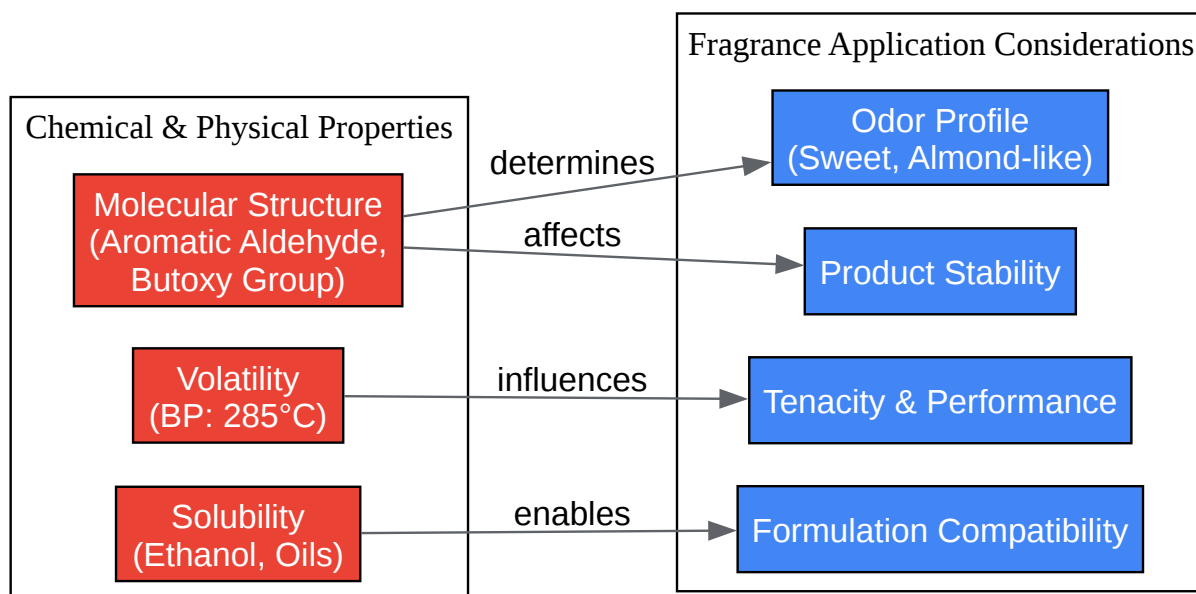




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Caption: Workflow for incorporating **4-Butoxybenzaldehyde** into a fragrance.

## Relationship of Chemical Properties to Fragrance Application



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Caption: Influence of properties on fragrance application.

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